

Comparison of In Vivo Efficacy: BRD3914 vs. Chloroquine for Malaria Treatment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-[(3,4-Dichlorophenoxy)methyl]azetidine

Cat. No.: B1402368

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This guide provides a comparative analysis of the in vivo efficacy of the novel azetidine-based antimalarial compound, BRD3914, and the conventional antimalarial drug, Chloroquine. The data presented is based on preclinical studies in mouse models of malaria.

Data Presentation

The following table summarizes the in vivo efficacy of BRD3914 and Chloroquine in a standard mouse model of malaria.

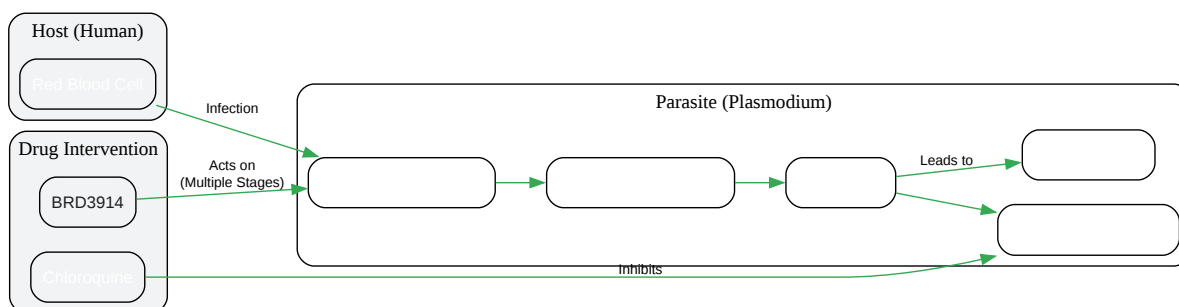
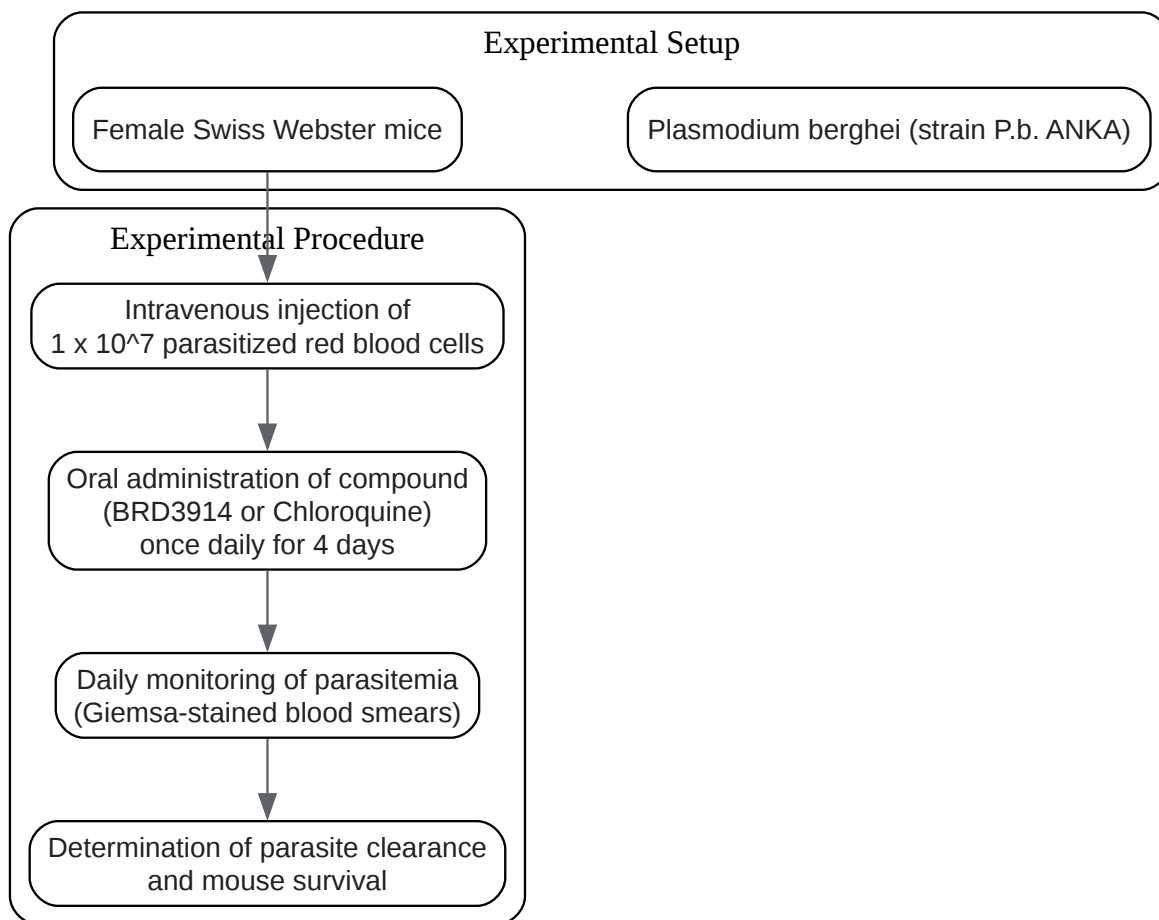
Compound	Dosage	Efficacy	Survival Rate	Reference
BRD3914	50 mg/kg	Curative	100%	[1]
Chloroquine	20 mg/kg	Curative	100%	[1]

Note: The provided data indicates that both BRD3914 and Chloroquine were able to cure malaria in the mouse model at the specified dosages, leading to 100% survival. While both are effective, the differing dosage levels suggest a potential difference in potency that would require further dose-response studies to fully characterize.

Experimental Protocols

The in vivo efficacy of both compounds was evaluated using a Peters' 4-day suppressive test in a mouse model of malaria.

Experimental Workflow



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References

- 1. Synthesis of a Bicyclic Azetidine with In Vivo Antimalarial Activity Enabled by Stereospecific, Directed C(sp³)–H Arylation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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